

Application Notes and Protocols for the Synthesis of Iron(II) Sulfate Heptahydrate

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Compound of Interest

Compound Name: Sulphate heptahydrate

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This document provides detailed protocols for the synthesis of iron(II) sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) from the reaction of elemental iron with sulfuric acid. The procedures outlined are intended for a laboratory setting and are scalable for various research and development needs.

Introduction

Iron(II) sulfate heptahydrate, also known as green vitriol, is a crystalline solid that is a common starting material in the synthesis of other iron compounds and finds applications in various fields, including as a reducing agent in chemical synthesis and in the preparation of iron-based catalysts.^{[1][2]} The synthesis from elemental iron and sulfuric acid is a straightforward displacement reaction that produces iron(II) sulfate and hydrogen gas.^{[3][4]}

The reaction proceeds as follows:



Upon cooling a saturated solution, the heptahydrate form crystallizes out.^[6] It is important to use dilute sulfuric acid, as concentrated sulfuric acid can lead to the formation of iron(III) sulfate and sulfur dioxide.^{[7][8]} The resulting iron(II) sulfate heptahydrate is susceptible to oxidation in the presence of air, turning into brownish iron(III) sulfate, and can also dehydrate.^{[5][9]}

Experimental Protocols

Two primary protocols are presented below, derived from established laboratory procedures.^{[5][6][10]}

Protocol 1: Small-Scale Synthesis

This protocol is suitable for producing a smaller quantity of iron(II) sulfate heptahydrate.

Materials:

- Iron filings or thin iron wire: 10 g^[5]
- 2 M Sulfuric acid (H₂SO₄): 100 cm³^[5]
- Distilled water
- Methanol or ethanol (for washing)^[5]

Equipment:

- 150-250 mL beaker or Erlenmeyer flask
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Glass funnel and filter paper or Büchner funnel with vacuum flask
- Crystallizing dish
- Spatula
- Wash bottle

Procedure:

- **Reaction Setup:** Carefully add 100 cm³ of 2 M sulfuric acid to a 250 mL beaker. Add a magnetic stir bar.
- **Addition of Iron:** While stirring, slowly add 10 g of iron filings to the sulfuric acid. The reaction will produce hydrogen gas, so ensure adequate ventilation.[\[10\]](#)
- **Heating and Reaction:** Gently heat the mixture to approximately 50-60°C to increase the reaction rate.[\[6\]](#) Continue heating and stirring until the effervescence of hydrogen gas ceases, indicating that the reaction is complete. An excess of iron should remain to ensure all the sulfuric acid has reacted.
- **Hot Filtration:** While the solution is still hot, filter it to remove unreacted iron and any insoluble impurities.[\[6\]](#) This step is crucial to prevent the premature crystallization of iron(II) sulfate.
- **Crystallization:** Transfer the hot, clear filtrate to a crystallizing dish and allow it to cool slowly to room temperature. For better crystal formation, cover the dish with a watch glass and leave it undisturbed. Cooling in an ice bath can also be used to precipitate the crystals.[\[10\]](#)
- **Isolation of Crystals:** Once a significant amount of green crystals has formed, decant the supernatant liquid.
- **Washing and Drying:** Wash the crystals with a small amount of cold distilled water, followed by a wash with methanol or ethanol to aid in drying.[\[5\]](#) Carefully collect the crystals using a Büchner funnel under vacuum.
- **Final Drying:** Dry the crystals on a filter paper at a low temperature (around 50°C) or in a desiccator to prevent dehydration.[\[5\]](#)

Protocol 2: Larger-Scale Synthesis

This protocol is adapted for producing a larger quantity of the product.

Materials:

- Coarse iron powder: 55.8 g[\[10\]](#)

- 96% Sulfuric acid (H_2SO_4): 56 mL[10]
- Distilled water: 160 mL (with additional for rinsing)[10]

Equipment:

- Large beaker (e.g., 500 mL or 1 L)
- Graduated cylinders
- Glass stirring rod
- Ice bath[10]
- Büchner funnel and vacuum flask

Procedure:

- Acid Dilution: In the large beaker, carefully add 160 mL of distilled water. Slowly and cautiously add 56 mL of 96% sulfuric acid to the water while stirring continuously. This process is highly exothermic.
- Addition of Iron: Gradually add the 55.8 g of coarse iron powder to the diluted sulfuric acid solution in small portions to control the reaction rate and prevent a runaway reaction.[10] The formation of hydrogen gas will be observed.[10]
- Reaction Completion: Allow the reaction to proceed. Due to the use of coarse iron powder, the reaction may be slow and can be left for an extended period (e.g., 24-48 hours) to ensure completion.[10]
- Crystallization: After the reaction is complete, cool the solution in an ice bath for at least 30 minutes to induce the precipitation of iron(II) sulfate heptahydrate crystals.[10]
- Crystal Isolation: Decant the majority of the supernatant solution. Collect the precipitated crystals using a Büchner funnel with vacuum filtration.[10]
- Drying: Allow the crystals to air dry or use a low-temperature oven. The reported yield for a similar procedure was approximately 79%.[10]

Data Presentation

The following tables summarize quantitative data from the referenced protocols.

Table 1: Reactant Quantities and Yields

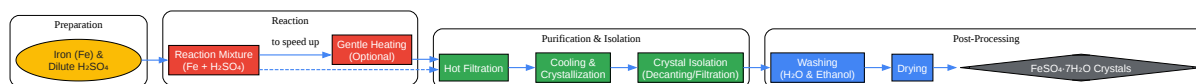
Parameter	Protocol 1 (Small-Scale)	Protocol 2 (Larger-Scale)
Iron (Fe)	10 g (filings/wire)[5]	55.8 g (coarse powder)[10]
Sulfuric Acid (H ₂ SO ₄)	100 cm ³ of 2 M solution[5]	56 mL of 96% solution[10]
Solvent (Distilled H ₂ O)	Implied in 2 M H ₂ SO ₄	160 mL[10]
Reported Yield	Not specified	~79% (of a theoretical ~152g FeSO ₄)[10]

Table 2: Physicochemical Properties of Iron(II) Sulfate Heptahydrate

Property	Value	Reference
Molecular Formula	FeSO ₄ ·7H ₂ O	[5]
Molecular Weight	278.01 g/mol	[5]
Appearance	Green, crystalline solid	[2][5]
Density	1.9 g/cm ³	[5]
Melting Point	64°C	[5]
Solubility in Water	48.6 g/100 mL at 50°C	[11]

Experimental Workflow and Logic

The synthesis of iron(II) sulfate heptahydrate follows a logical progression from reaction to purification and isolation.



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Caption: Experimental workflow for the synthesis of iron(II) sulfate heptahydrate.

Characterization

The final product, iron(II) sulfate heptahydrate, should be a pale green crystalline solid. For rigorous characterization, the following methods can be employed:

- **Visual Inspection:** The color and crystalline nature of the product are primary indicators of its identity. A brownish tint suggests oxidation to iron(III) sulfate.
- **Melting Point Determination:** The melting point of pure iron(II) sulfate heptahydrate is approximately 64°C .^[5] A broad or depressed melting point may indicate impurities.
- **Titration:** The iron(II) content can be quantitatively determined by redox titration with a standardized solution of potassium permanganate (KMnO_4) or potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in an acidic medium.^[5]
- **Gravimetric Analysis:** The sulfate content can be determined by precipitating it as barium sulfate (BaSO_4) upon the addition of a barium chloride (BaCl_2) solution.

Safety Precautions

- **Sulfuric Acid:** Sulfuric acid is highly corrosive and can cause severe burns.^[6] Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. When diluting, always add acid to water, never the other way around.

- Hydrogen Gas: The reaction produces flammable hydrogen gas.[10] Ensure the procedure is carried out in a well-ventilated area or a fume hood, away from any open flames or ignition sources.
- Iron(II) Sulfate: Iron(II) sulfate is harmful if swallowed and can cause irritation to the eyes and skin.[6] Handle with care.

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